

physical and chemical properties of 4-Oxododecanedioic acid

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4-Oxododecanedioic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Oxododecanedioic acid is a dicarboxylic acid containing a ketone functional group, a structure that imparts unique chemical reactivity and potential for diverse applications in research and development.[1] As a derivative of long-chain dicarboxylic acids, it holds relevance in the study of fatty acid metabolism and as a building block for novel polymers. This technical guide provides a detailed overview of the known physical and chemical properties of **4-oxododecanedioic acid**, alongside proposed experimental protocols for its synthesis, purification, and analysis.

Chemical and Physical Properties

4-Oxododecanedioic acid, with the IUPAC name **4-oxododecanedioic acid**, is also known by synonyms such as Dodecanedioic acid, 4-oxo- and 4-Oxodo-decanedioic acid.[2] It is classified as an oxo carboxylic acid.[2] The molecule consists of a twelve-carbon backbone with carboxylic acid groups at both ends (C1 and C12) and a ketone group at the fourth carbon position.[1]

Table 1: Physical and Chemical Properties of **4-Oxododecanedioic Acid**

Property	Value	Source
IUPAC Name	4-oxododecanedioic acid	[2]
Synonyms	Dodecanedioic acid, 4-oxo-; 4-Oxodo-decanedioic acid	
CAS Number	30828-09-2	
Molecular Formula	C ₁₂ H ₂₀ O ₅	
Molecular Weight	244.28 g/mol	
Appearance	Colorless crystal or white powder	
Melting Point	106-109 °C	
Boiling Point (Predicted)	472.4 ± 25.0 °C	
Density (Predicted)	1.146 ± 0.06 g/cm ³	
pKa (Predicted)	4.77 ± 0.17	
Solubility	Soluble in chloroform, dichloromethane, ethyl acetate, DMSO, acetone.	

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **4-oxododecanedioic acid** are not widely published. Therefore, the following sections provide proposed methodologies based on established chemical principles for similar compounds.

Synthesis of 4-Oxododecanedioic Acid

A plausible synthetic route to **4-oxododecanedioic acid** is the oxidation of 12-hydroxydodecanoic acid or 1,12-dihydroxydodecanoic acid. The following is a generalized protocol for the oxidation of a long-chain hydroxy acid to a keto-dicarboxylic acid.

Materials:

- 12-hydroxydodecanoic acid
- Jones reagent (chromium trioxide in sulfuric acid and water)
- Acetone
- Diethyl ether
- Anhydrous magnesium sulfate
- Distilled water
- Sodium bicarbonate solution (saturated)
- Hydrochloric acid (1 M)

Procedure:

- Dissolve 12-hydroxydodecanoic acid in a minimal amount of acetone in a round-bottom flask equipped with a magnetic stirrer and a dropping funnel.
- Cool the flask in an ice bath to 0-5 °C.
- Slowly add Jones reagent dropwise to the stirred solution. Monitor the reaction progress by thin-layer chromatography (TLC).
- Once the starting material is consumed, quench the reaction by adding isopropanol until the orange-brown color of Cr(VI) is replaced by the green color of Cr(III).
- Remove the acetone under reduced pressure.
- Partition the residue between diethyl ether and water.
- Separate the aqueous layer and extract it three times with diethyl ether.
- Combine the organic layers and wash them with a saturated sodium bicarbonate solution.
- Acidify the aqueous bicarbonate solution to pH 2 with 1 M hydrochloric acid, which will precipitate the dicarboxylic acid.

- Filter the precipitate, wash with cold distilled water, and dry under vacuum to yield **4-oxododecanedioic acid**.



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Caption: Proposed synthesis workflow for **4-oxododecanedioic acid**.

Purification by Recrystallization

For obtaining high-purity **4-oxododecanedioic acid**, recrystallization is a standard technique. The choice of solvent is critical and should be determined empirically, though a mixture of ethyl acetate and hexane is a common choice for dicarboxylic acids.

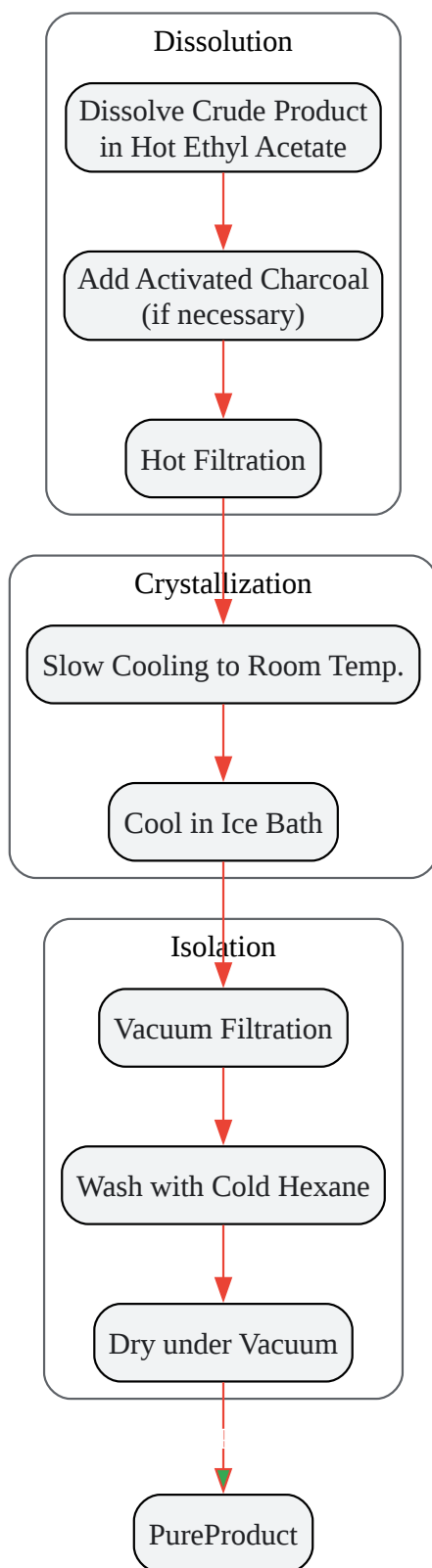
Materials:

- Crude **4-oxododecanedioic acid**
- Ethyl acetate
- Hexane
- Hot plate
- Erlenmeyer flask
- Büchner funnel and flask
- Filter paper

Procedure:

- In an Erlenmeyer flask, dissolve the crude **4-oxododecanedioic acid** in a minimum amount of hot ethyl acetate.

- If the solution is colored, add a small amount of activated charcoal and heat for a few minutes.
- Hot filter the solution to remove the charcoal and any insoluble impurities.
- Allow the filtrate to cool slowly to room temperature.
- Once crystal formation begins, cool the flask in an ice bath to maximize crystal yield.
- Collect the crystals by vacuum filtration using a Büchner funnel.
- Wash the crystals with a small amount of cold hexane to remove any remaining soluble impurities.
- Dry the purified crystals in a vacuum oven.



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Caption: General workflow for the purification of dicarboxylic acids.

Analytical Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy

While specific NMR spectra for **4-oxododecanedioic acid** are not readily available, the expected chemical shifts can be predicted based on its structure.

- ^1H NMR: The protons on the carbons alpha to the carboxylic acid groups would appear downfield (around 2.2-2.5 ppm). The protons alpha to the ketone group would also be shifted downfield (around 2.7 ppm). The remaining methylene protons would appear as a complex multiplet in the range of 1.2-1.8 ppm. The acidic protons of the carboxylic acids would appear as a broad singlet far downfield (typically >10 ppm).
- ^{13}C NMR: The carbonyl carbons of the carboxylic acids would resonate around 175-185 ppm. The ketone carbonyl carbon would appear further downfield, typically around 200-210 ppm. The carbons alpha to the carbonyl groups would be in the 30-40 ppm range, while the other methylene carbons would be found between 20-30 ppm.

Infrared (IR) Spectroscopy

The IR spectrum of **4-oxododecanedioic acid** is expected to show characteristic absorption bands for both the carboxylic acid and ketone functional groups.

- Carboxylic Acid: A very broad O-H stretching band from approximately 2500 to 3300 cm^{-1} . A strong C=O stretching band around 1700-1725 cm^{-1} .
- Ketone: A sharp, strong C=O stretching band around 1715 cm^{-1} . The presence of two carbonyl groups will likely result in a broad and intense absorption in the 1700-1725 cm^{-1} region.

Mass Spectrometry

Experimental LC-MS/MS data is available for **4-oxododecanedioic acid**.

Table 2: Experimental LC-MS/MS Data for **4-Oxododecanedioic Acid**

Precursor Type	Precursor m/z	MS2 Fragments (m/z)
[M+H] ⁺	245.138	111.043198, 181.120422, 191.108871, 83.048210, 91.053406
[M+NH ₄] ⁺	262.165	181.122360, 191.106110, 209.115158, 227.127518, 111.043144

Chemical Reactivity and Stability

The chemical reactivity of **4-oxododecanedioic acid** is dictated by its two functional groups: the carboxylic acids and the ketone.

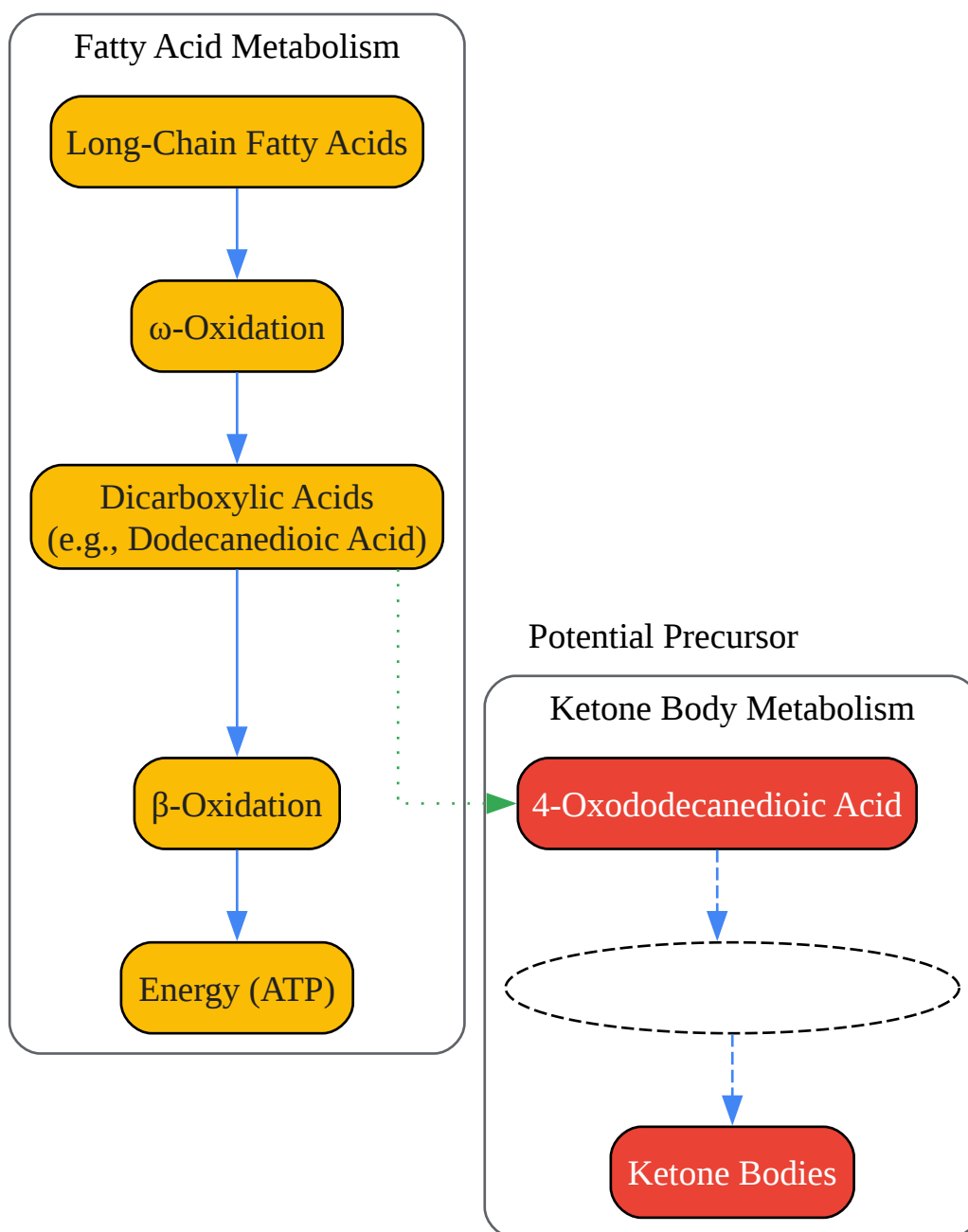
- **Carboxylic Acid Groups:** These can undergo typical reactions such as esterification, amide formation, and reduction to alcohols.
- **Ketone Group:** The ketone carbonyl is susceptible to nucleophilic attack, allowing for reactions like the formation of ketals, cyanohydrins, and imines. It can also be reduced to a secondary alcohol or undergo oxidation under harsh conditions.

The compound should be stored in a cool, dry place, away from strong oxidizing agents.

Biological and Metabolic Context

While specific signaling pathways involving **4-oxododecanedioic acid** are not well-documented, its structural analog, dodecanedioic acid, is known to be involved in fatty acid metabolism. Dicarboxylic acids can be metabolized via β -oxidation, providing an alternative energy source. The presence of the ketone group in **4-oxododecanedioic acid** suggests it may intersect with metabolic pathways involving both fatty acids and ketone bodies.

In the context of plant biology, there is evidence suggesting a role for **4-oxododecanedioic acid** in plant defense mechanisms. Specifically, it has been implicated in the response to herbivory, where its accumulation is primed by mycorrhizal symbiosis, leading to enhanced herbivore mortality in tomato plants. This suggests a potential role in signaling pathways related to plant immunity.



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Caption: Potential metabolic context of **4-oxododecanedioic acid**.

Conclusion

4-Oxododecanedioic acid is a molecule with interesting chemical features that warrant further investigation. While detailed experimental data is currently limited in the public domain, this

guide provides a solid foundation of its known properties and plausible experimental approaches. For researchers in drug development and material science, the bifunctional nature of this compound offers a versatile scaffold for the synthesis of novel molecules and polymers. Further studies are needed to fully elucidate its biological roles and potential therapeutic applications.

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